

1-Bromo-2-ethylbenzene chemical properties

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Compound of Interest

Compound Name: 1-Bromo-2-ethylbenzene

Cat. No.: B162476

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An In-depth Technical Guide to the Chemical Properties of **1-Bromo-2-ethylbenzene**

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and experimental protocols related to **1-Bromo-2-ethylbenzene**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document summarizes key quantitative data in a structured format, details experimental methodologies, and provides visualizations of reaction pathways and workflows to facilitate a deeper understanding of this compound.

Chemical and Physical Properties

1-Bromo-2-ethylbenzene, also known as o-bromoethylbenzene, is a halogenated aromatic hydrocarbon.[1][2] It is a clear, colorless to light yellow liquid at room temperature.[1][2][3][4] This compound is characterized by a benzene ring substituted with a bromine atom and an ethyl group at adjacent positions.[2] Due to the hydrophobic nature of the ethyl and phenyl groups, it is only slightly soluble in water but shows good solubility in organic solvents like hexane and ether.[2][3]

Quantitative Data Summary

The key physical and chemical properties of **1-Bromo-2-ethylbenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ Br	[1][4][5]
Molecular Weight	185.06 g/mol	[1][5]
CAS Number	1973-22-4	[2][4]
Appearance	Clear colorless to light yellow liquid	[1][3][4]
Boiling Point	199 °C (lit.)	[5][6]
Melting Point	-56 °C to -68 °C	[4][5][6]
Density	1.338 g/mL at 25 °C (lit.)	[5][6]
Refractive Index (n _{20/D})	1.549 (lit.)	[4][5]
Flash Point	66.4 °C (171 °F)	[4][5]
Vapor Pressure	0.471 mmHg at 25°C	[4][5]
Solubility	Slightly soluble in water; soluble in organic solvents like ether and hexane.	[2][3]
XLogP3	3.5	[1][4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-Bromo-2-ethylbenzene**.

- Mass Spectrometry (MS): The NIST WebBook provides the electron ionization mass spectrum for **1-Bromo-2-ethylbenzene**, which can be used for its identification in complex mixtures.[7] The exact mass is 183.98876 Da.[1][4]
- Infrared Spectroscopy (IR): The NIST Chemistry WebBook also contains the IR spectrum of **1-Bromo-2-ethylbenzene**, which shows characteristic absorption bands for the aromatic ring and the C-Br bond.[8]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While detailed NMR data is not available in the provided search results, the structure of **1-Bromo-2-ethylbenzene** suggests a complex splitting pattern in the aromatic region of the ^1H NMR spectrum due to the ortho-disubstitution, along with a quartet and a triplet for the ethyl group. ^{13}C NMR would show six distinct signals for the aromatic carbons and two for the ethyl group.

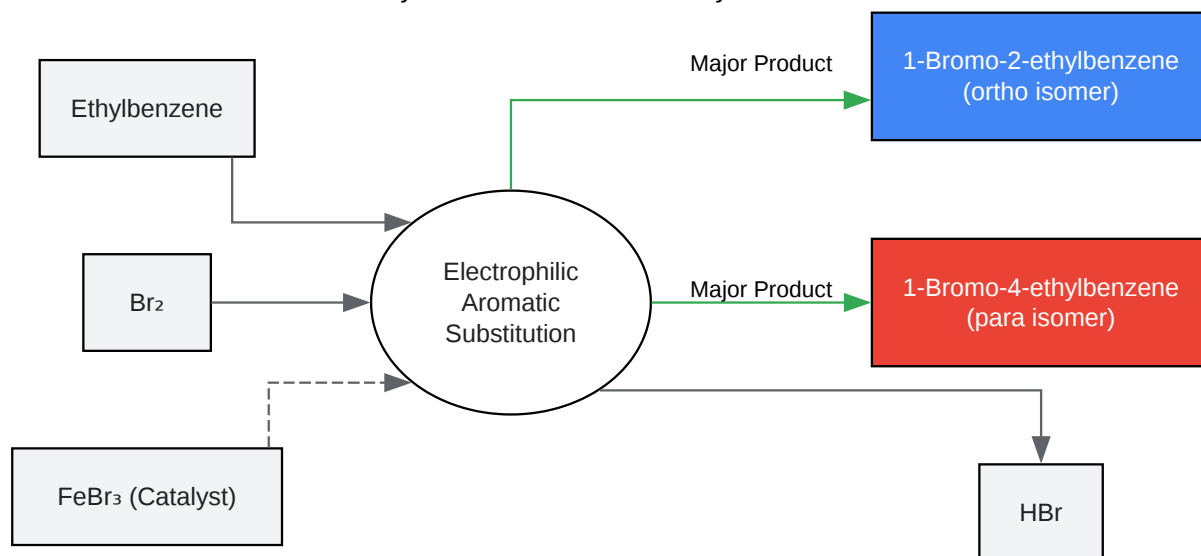
Synthesis and Reactivity

Synthesis

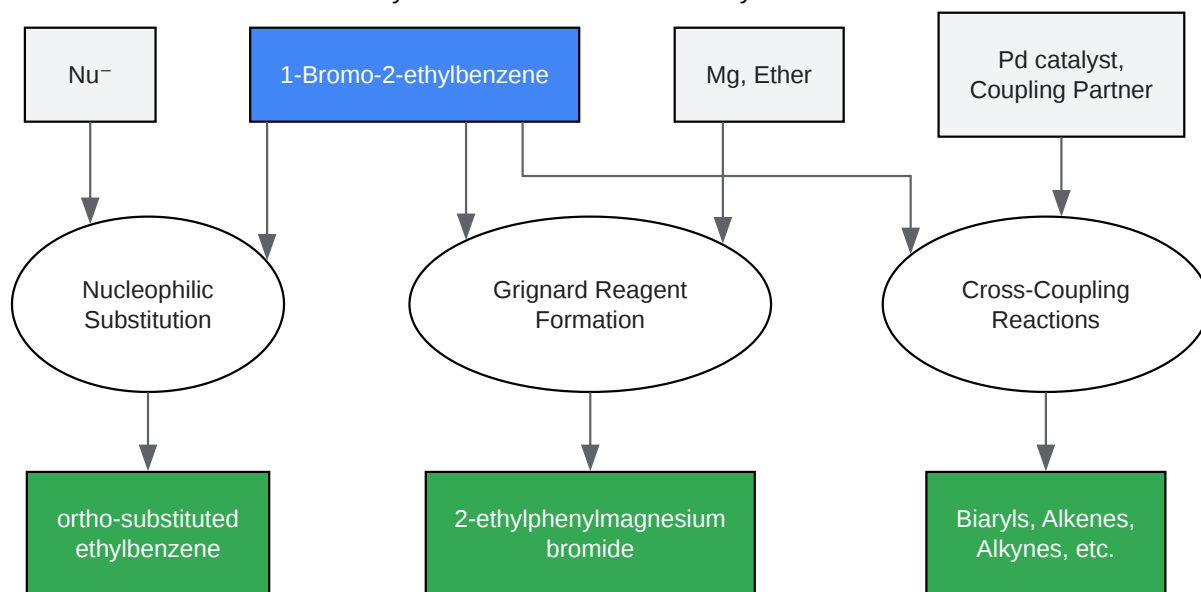
A common method for the synthesis of bromo-substituted ethylbenzenes is through the free-radical bromination of ethylbenzene.^[9] This reaction is typically initiated by light ($h\nu$) or heat and involves the use of N-bromosuccinimide (NBS) or molecular bromine (Br_2).^{[10][11]} The reaction proceeds via a radical chain mechanism, where a bromine radical abstracts a hydrogen atom from the ethyl group.^[12] The benzylic position (the carbon atom adjacent to the benzene ring) is preferentially halogenated due to the resonance stabilization of the resulting benzylic radical intermediate.^{[11][12]} This leads to the formation of (1-bromoethyl)benzene as the major product.^{[9][11]}

Another synthetic route involves the Wurtz-Fittig reaction, where bromobenzene and ethyl bromide react with sodium metal in anhydrous ether to yield ethylbenzene.^[13] While this method is for preparing ethylbenzene, similar principles could be adapted for other alkylations.

Synthesis of 1-Bromo-2-ethylbenzene



Key Reactions of 1-Bromo-2-ethylbenzene

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